

Application Notes and Protocols: Vat Black 27 for Viscose and Silk Dyeing

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Compound of Interest

Compound Name: Vat Black 27

Cat. No.: B1669110

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These application notes provide a comprehensive guide to the use of **Vat Black 27** for dyeing viscose and silk fibers. The protocols are based on established principles of vat dyeing and specific information available for **Vat Black 27**.

Introduction to Vat Black 27

Vat Black 27, also known as C.I. **Vat Black 27** and C.I. 69005, is an anthraquinone-based vat dye.[1] It is a black powder that is insoluble in water, acetone, ethanol, and xylene, but slightly soluble in chloroform and pyridine.[1][2] Like other vat dyes, it is applied to fibers in a soluble, reduced (leuco) form and then oxidized back to its insoluble pigment form within the fiber.[3] This process imparts excellent fastness properties to the dyed material.[2][4][5] **Vat Black 27** is primarily used for dyeing cellulosic fibers such as cotton and viscose, and can also be used for silk.[1][2][6][7]

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the application of **Vat Black 27**. It is important to note that specific data for **Vat Black 27** on viscose and silk is limited in publicly available literature. Therefore, some data is derived from general vat dyeing principles for these fibers and data for **Vat Black 27** on cotton, a similar cellulosic fiber to viscose.

Table 1: Physicochemical Properties of Vat Black 27

Property	Value
Molecular Formula	C ₄₂ H ₂₃ N ₃ O ₆
Molecular Weight	665.65 g/mol
CAS Number	2379-81-9
Color Index Name	C.I. Vat Black 27
Color Index Number	69005
Solubility	Insoluble in water, acetone, ethanol, toluene, xylene; slightly soluble in chloroform, pyridine.
Appearance of Leuco Form	Reddish-brown in alkaline solution; Yellowish-brown in acidic solution.

Source:[1][2]

Table 2: Recommended Dyeing Parameters for Vat Black 27 on Viscose (Exhaust Method)

Parameter	Recommended Value/Range	Notes
Pre-treatment		
Scouring	1-2 g/L Soda Ash, 1-2 g/L Non-ionic Detergent	80-90°C for 30-60 minutes
Vatting (Stock Vat Preparation)		
Vat Black 27	X % (on weight of fabric)	Dependent on desired shade depth
Sodium Hydroxide (Caustic Soda)	5-7 g/L	To achieve and maintain alkaline pH
Sodium Hydrosulphite	5-10 g/L	Reducing agent
Temperature	40-50°C	Avoid excessively high temperatures to prevent hydrolysis. [6]
Time	15-20 minutes	Until a clear, reddish-brown leuco solution is formed.
Dyeing		
Temperature	25-30°C	Low-temperature dyeing is recommended for viscose to avoid rapid dye uptake and ensure levelness. Higher temperatures can result in very shallow shades. [6]
Time	60-90 minutes	
Glauber's Salt (Sodium Sulfate)	10-20 g/L	Added in portions to promote exhaustion.
Oxidation		
Method	Air oxidation followed by chemical oxidation	

Oxidizing Agent	2-3 g/L Hydrogen Peroxide (35%) or Sodium Perborate	At 40-50°C for 20-30 minutes.
Soaping		
Detergent	1-2 g/L Non-ionic Detergent	At 90-95°C for 15-20 minutes to remove unfixed dye and improve fastness.[3]

Note: This table is based on general principles for vat dyeing of viscose and specific information for **Vat Black 27** on cotton. Optimization will be required for specific machinery and substrate.

Table 3: Recommended Dyeing Parameters for Vat Black 27 on Silk (Jigger Method)

Parameter	Recommended Value/Range	Notes
Pre-treatment		
Degumming	Mild soap or enzymatic degumming	To remove sericin without damaging the fibroin.
Vatting (Stock Vat Preparation)		
Vat Black 27	X % (on weight of fabric)	Dependent on desired shade depth.
Sodium Hydroxide (Caustic Soda)	2-4 g/L	Lower alkali concentration is crucial to prevent silk damage.
Sodium Hydrosulphite	4-8 g/L	
Temperature	40-50°C	
Time	15-20 minutes	
Dyeing		
Temperature	30-40°C	Mild temperatures are essential to protect the silk fiber.
Time	4-6 "ends" (passes through the dye bath)	
Oxidation		
Method	Air oxidation followed by gentle chemical oxidation	
Oxidizing Agent	1-2 g/L Hydrogen Peroxide (35%) with a pH buffer (e.g., sodium silicate)	At 40-50°C for 20-30 minutes.
Soaping		
Detergent	1 g/L Neutral Soap	At 70-80°C for 15-20 minutes.

Note: Dyeing silk with vat dyes requires careful control of alkalinity and temperature to prevent fiber degradation. These are starting recommendations and should be optimized.

Table 4: Fastness Properties of Vat Black 27 on Cotton (as a proxy for Viscose)

Fastness Test	Rating (ISO, 1-5 scale, 5 being best)
Light Fastness (Xenon Arc)	7
Washing Fastness (ISO 105-C06 C2S, 60°C)	4-5
Water Fastness (ISO 105-E01)	4-5
Perspiration Fastness (Acid & Alkali, ISO 105-E04)	4-5
Rubbing Fastness (Dry)	4
Rubbing Fastness (Wet)	3-4
Chlorine Bleach (ISO 105-N01)	3

Source:[1]

Experimental Protocols

Exhaust Dyeing of Viscose Yarn with Vat Black 27

This protocol describes a laboratory-scale exhaust dyeing process for viscose yarn.

Materials and Equipment:

- Viscose yarn skeins
- **Vat Black 27** dye powder
- Sodium Hydroxide (NaOH)
- Sodium Hydrosulphite ($\text{Na}_2\text{S}_2\text{O}_4$)
- Glauber's Salt (Na_2SO_4)

- Hydrogen Peroxide (H_2O_2 , 35%)
- Non-ionic detergent
- Acetic Acid (CH_3COOH)
- Laboratory dyeing machine (e.g., beaker dyer)
- Beakers, graduated cylinders, and stirring rods
- pH meter
- Heating and stirring plate

Procedure:

- Pre-treatment (Scouring):
 - Prepare a scouring bath with 1 g/L Soda Ash and 1 g/L non-ionic detergent.
 - Enter the viscose yarn and treat at 85°C for 45 minutes.
 - Rinse the yarn thoroughly with hot and then cold water.
- Vatting (Preparation of the Leuco Dye Solution):
 - In a separate beaker, paste the required amount of **Vat Black 27** (e.g., 2% on weight of fiber) with a small amount of warm water.
 - Add this paste to the dye bath containing the required volume of water at 40-50°C.
 - Add Sodium Hydroxide (5 g/L) and stir.
 - Gradually add Sodium Hydrosulphite (7 g/L) while stirring.
 - Continue to stir at 40-50°C for 15-20 minutes until the solution turns into a clear reddish-brown leuco form.
- Dyeing:

- Set the dye bath temperature to 25°C.
- Add the pre-wetted viscose yarn to the dye bath.
- Run the dyeing machine for 10 minutes.
- Add Glauber's Salt (15 g/L) in two portions over 20 minutes.
- Continue dyeing for a total of 75 minutes.
- Oxidation:
 - Remove the yarn from the dye bath and allow it to air oxidize for 10-15 minutes. The color will start to develop.
 - Prepare a fresh bath with 2 g/L Hydrogen Peroxide at 45°C.
 - Immerse the yarn in the oxidation bath and treat for 25 minutes.
 - Rinse the yarn with water.
- Soaping:
 - Prepare a soaping bath with 1.5 g/L non-ionic detergent at 95°C.
 - Treat the yarn in the soaping bath for 20 minutes.
 - Rinse thoroughly with hot and cold water.
- Neutralization and Drying:
 - Optionally, rinse with a dilute solution of acetic acid (0.5 g/L) to neutralize any residual alkali.
 - Rinse with cold water.
 - Hydroextract and dry the yarn at a moderate temperature.

Jigger Dyeing of Silk Fabric with Vat Black 27

This protocol outlines a laboratory-scale jiggar dyeing process for silk fabric.

Materials and Equipment:

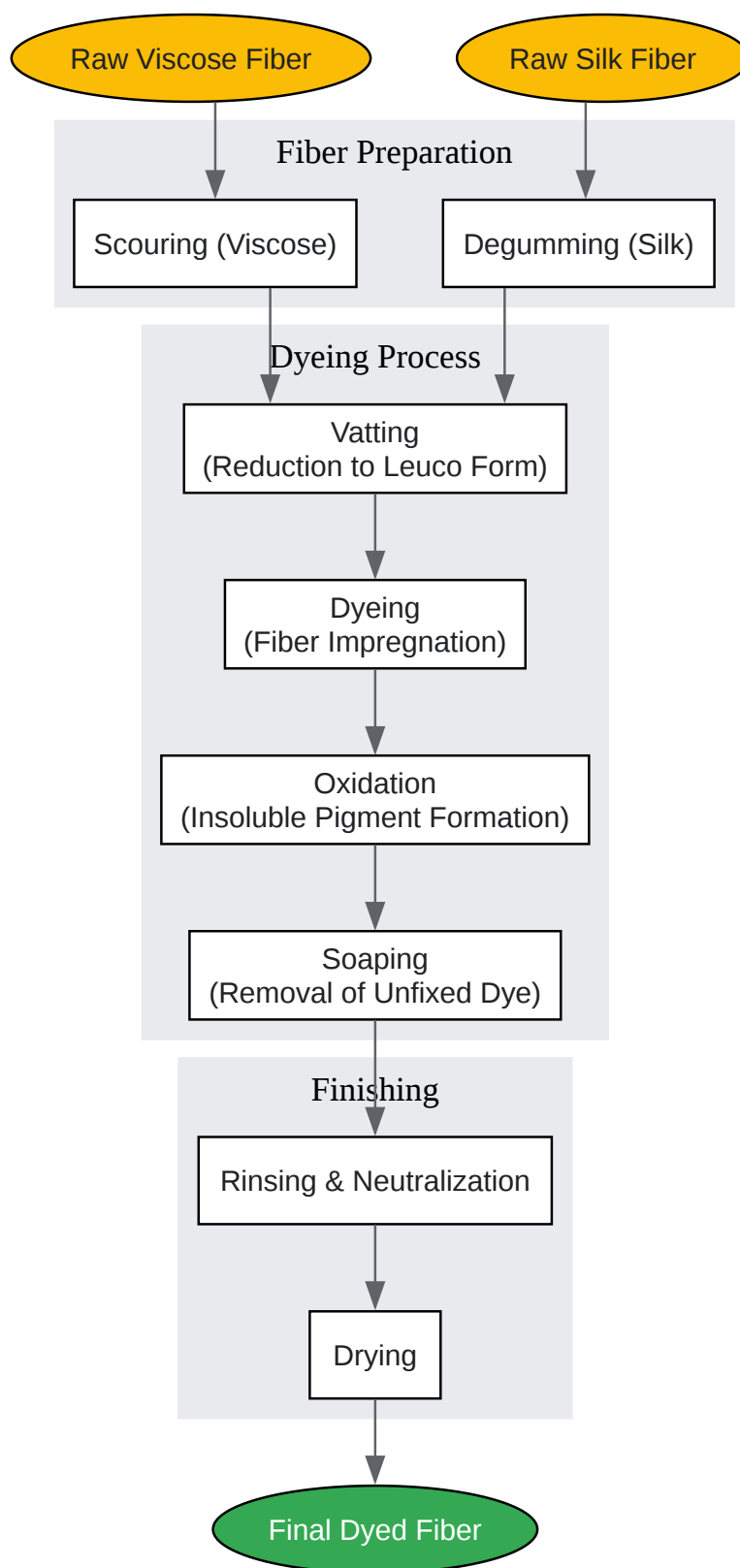
- Degummed silk fabric
- **Vat Black 27** dye powder
- Sodium Hydroxide (NaOH)
- Sodium Hydrosulphite ($\text{Na}_2\text{S}_2\text{O}_4$)
- Hydrogen Peroxide (H_2O_2 , 35%)
- Neutral soap
- Laboratory jiggar dyeing machine
- Beakers, graduated cylinders, and stirring rods
- pH meter

Procedure:

- Pre-treatment (Degumming):
 - Ensure the silk fabric is properly degummed to remove sericin.
- Vatting (Preparation of the Leuco Dye Solution):
 - Prepare the leuco dye solution as described in the viscose protocol (Step 2), but with a lower concentration of Sodium Hydroxide (3 g/L) and Sodium Hydrosulphite (6 g/L).
- Dyeing:
 - Set the jiggar dye bath temperature to 35°C and add the prepared leuco dye solution.
 - Thread the silk fabric onto the jiggar.

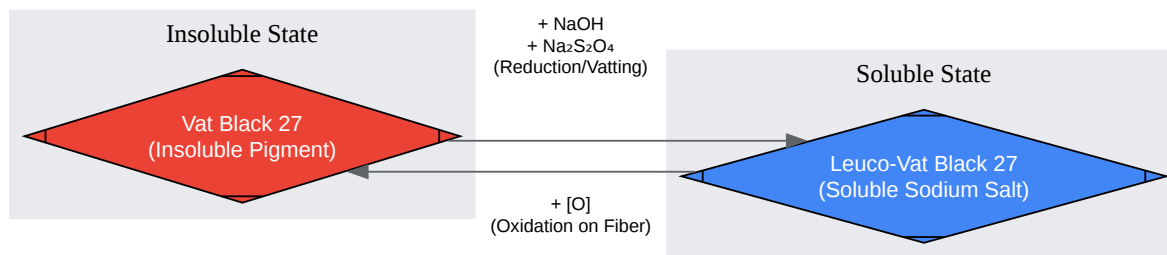
- Run the fabric through the dye bath for 4-6 ends (passes), ensuring even immersion and avoiding excessive tension.
- Oxidation:
 - After the final pass, unload the fabric and allow it to air oxidize for 15-20 minutes.
 - Prepare a fresh bath in the jigger with 1.5 g/L Hydrogen Peroxide at 45°C.
 - Run the fabric through the oxidation bath for 2-4 ends.
 - Rinse the fabric with water by running it through a fresh bath of water.
- Soaping:
 - Prepare a soaping bath with 1 g/L neutral soap at 75°C.
 - Run the fabric through the soaping bath for 2-4 ends.
 - Rinse thoroughly with warm and then cold water.
- Drying:
 - Unload the fabric and dry it at a low temperature, avoiding direct sunlight.

Mandatory Visualizations



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Caption: General workflow for dyeing viscose and silk with **Vat Black 27**.



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Caption: Chemical transformation of **Vat Black 27** during the vat dyeing process.

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